

# N-Hydroxyphthalimide: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: *N-Hydroxyphthalimide*

Cat. No.: *B041947*

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## Introduction

**N-Hydroxyphthalimide** (NHPI) is a versatile organic compound that has garnered significant attention in both academic research and industrial applications.<sup>[1]</sup> With the CAS number 524-38-9, this derivative of phthalimide is a cornerstone in the field of radical chemistry, acting as a potent catalyst for a wide array of organic transformations.<sup>[1]</sup> Its unique ability to generate the phthalimido-N-oxyl (PINO) radical under mild conditions has made it an indispensable tool in C-H functionalization, oxidation reactions, and polymer chemistry. This technical guide provides an in-depth overview of **N-Hydroxyphthalimide**, focusing on its chemical properties, molecular structure, synthesis, and applications, with a particular emphasis on its relevance to researchers, scientists, and drug development professionals.

## Chemical and Physical Properties

**N-Hydroxyphthalimide** is a white to pale yellow crystalline solid, soluble in water and various polar organic solvents.<sup>[1]</sup> The key physicochemical properties of NHPI are summarized in the table below for easy reference.

Property	Value	Reference
CAS Number	524-38-9	[2][3]
Molecular Formula	C <sub>8</sub> H <sub>5</sub> NO <sub>3</sub>	[2][3]
Molecular Weight	163.13 g/mol	[2][3]
Appearance	White to pale yellow crystalline solid	[1]
Melting Point	233 °C	[1]
Boiling Point	370 °C	[1]
Density	1.64 g/mL	[1]
IUPAC Name	2-Hydroxy-1H-isoindole-1,3(2H)-dione	[1]
Synonyms	Phthaloxime, NHPI	[2]

## Molecular Structure

The molecular structure of **N-Hydroxyphthalimide** consists of a phthalimide core with a hydroxyl group attached to the nitrogen atom. This N-OH bond is crucial for its catalytic activity.

2D Structure:

Caption: 2D chemical structure of **N-Hydroxyphthalimide**.

3D Conformer:

A 3D representation of the **N-Hydroxyphthalimide** molecule can be found in the PubChem database under CID 10665.[4] The molecule exists in two polymorphic forms, colorless and yellow, with slight differences in the planarity of the NOH group relative to the phthalimide ring.

[1]

## Synthesis of N-Hydroxyphthalimide

Several methods have been reported for the synthesis of **N-Hydroxyphthalimide**. A common and efficient laboratory-scale synthesis involves the reaction of phthalic anhydride with hydroxylamine hydrochloride.

## Experimental Protocol: Synthesis from Phthalic Anhydride and Hydroxylamine Hydrochloride

This protocol is adapted from a patented synthesis method.[5]

Materials:

- Phthalic anhydride (25.0 g)
- Hydroxylamine hydrochloride (13.0 g)
- Hydrated organic solvent (e.g., 100 mL of aqueous dioxane (50% v/v))

Procedure:

- Dissolve phthalic anhydride in the hydrated organic solvent in a reaction flask.
- Add hydroxylamine hydrochloride to the solution.
- Heat the reaction mixture to 85-90 °C and maintain for 4 hours with stirring.
- After the reaction is complete, remove the organic solvent under reduced pressure.
- Dry the resulting solid to obtain **N-Hydroxyphthalimide**.

Expected Yield: Approximately 90% (24.7 g).[5]

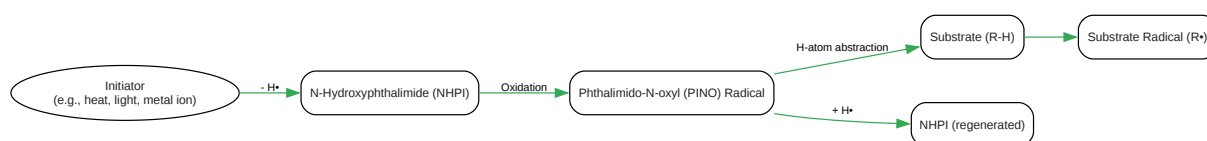
## Core Applications in Research and Development

**N-Hydroxyphthalimide** is a highly versatile catalyst, primarily utilized in oxidation reactions.[6] Its applications span from the synthesis of fine chemicals to the modification of polymers.

## Catalytic Aerobic Oxidation

NHPI is renowned for its ability to catalyze the aerobic oxidation of a wide range of organic substrates, including hydrocarbons, alcohols, and amides, using molecular oxygen as the terminal oxidant.[6][7] This "green" approach avoids the use of heavy metal catalysts and harsh reaction conditions.

The catalytic activity of NHPI is attributed to the in-situ formation of the phthalimido-N-oxyl (PINO) radical.[7] This radical is a potent hydrogen atom abstractor, initiating a radical chain reaction. The bond dissociation energy of the N-O-H bond in NHPI is approximately 88-90 kcal/mol, facilitating the formation of the PINO radical.[1]

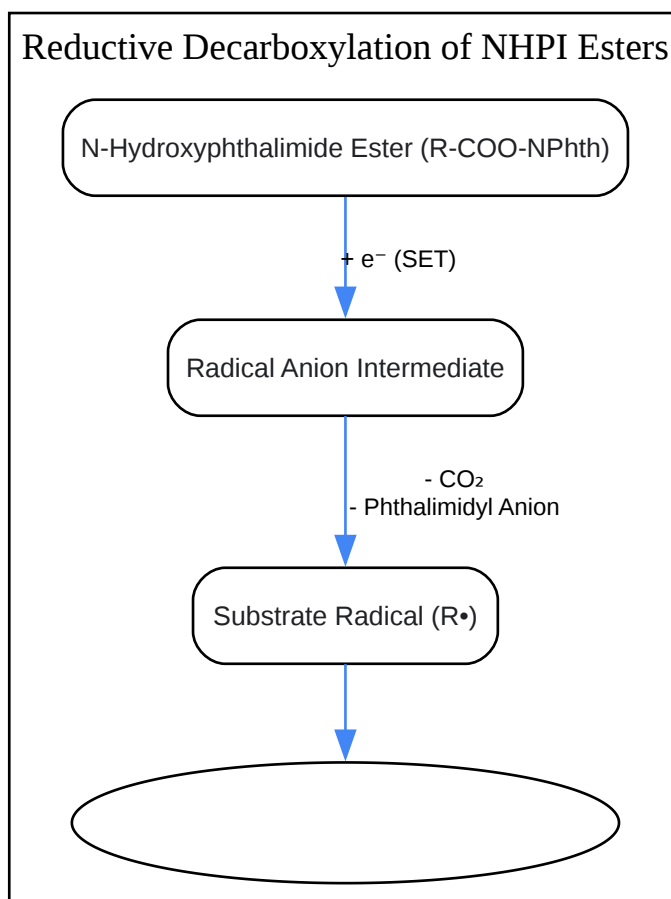


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Caption: Formation of the PINO radical from NHPI.

## Role in Radical Reactions

**N-Hydroxyphthalimide** esters have emerged as important precursors for generating alkyl radicals.[8][9] These esters undergo a reductive decarboxylative fragmentation to produce a substrate radical that can participate in various chemical transformations.[8][9] This reactivity is harnessed in numerous synthetic applications, including radical additions, cyclizations, and decarboxylative cross-coupling reactions.[9]



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Caption: General workflow for radical generation from NHPI esters.

## Experimental Protocols for NHPI-Mediated Reactions

The following are representative experimental protocols for reactions catalyzed by **N-Hydroxyphthalimide**.

### Protocol 1: NHPI-Mediated Aerobic Oxidation of Toluene

This protocol describes the metal-free aerobic oxidation of toluene to oxygenated derivatives.

[7]

Materials:

- **N-Hydroxyphthalimide** (NHPI)
- Toluene
- Solvent (e.g., acetic acid)
- Molecular oxygen (O<sub>2</sub>)

Procedure:

- Charge a reaction vessel with **N-Hydroxyphthalimide** and the chosen solvent.
- Add toluene to the mixture.
- Heat the reaction mixture to a temperature exceeding 70 °C under an atmosphere of molecular oxygen.
- Monitor the reaction progress by a suitable analytical technique (e.g., GC-MS).
- Upon completion, cool the reaction mixture and isolate the products (benzyl alcohol, benzaldehyde, and benzoic acid) by standard purification methods.

## Protocol 2: NHPI-Mediated Oxidation of Sulfonamides to N-Sulfonylimines

This protocol details the synthesis of N-sulfonylimines from sulfonamides using NHPI as a mediator.<sup>[10]</sup>

Materials:

- Sulfonamide (0.5 mmol, 1.0 equiv.)
- **N-Hydroxyphthalimide** (0.25 mmol, 0.5 equiv.)
- (Diacetoxyiodo)benzene (PhI(OAc)<sub>2</sub>) (0.6 mmol, 1.2 equiv.)
- Dichloromethane (DCM) (1 mL)

Procedure:

- To a dried reaction tube equipped with a magnetic stir bar, add the sulfonamide, **N-Hydroxyphthalimide**, and dichloromethane.
- Add (diacetoxyiodo)benzene to the mixture.
- Stir the reaction at room temperature for 30 minutes.
- Monitor the reaction by thin-layer chromatography (TLC).
- Upon completion, the resulting N-sulfonylimine can be used directly for subsequent reactions or purified.

## Role in Drug Development

**N-Hydroxyphthalimide** and its derivatives play a significant role in pharmaceutical innovation. They serve as key intermediates in the synthesis of a variety of therapeutic agents. For instance, N-(Hydroxymethyl)phthalimide is a crucial building block in the synthesis of compounds with anti-inflammatory and antiviral properties.<sup>[11]</sup> Furthermore, NHPI is used to generate active esters for peptide synthesis, a fundamental process in drug discovery.<sup>[1]</sup> The use of NHPI derivatives in redox-active esters also enables novel cross-coupling reactions for the synthesis of complex molecules with potential biological activity.<sup>[12][13]</sup>

## Quantitative Data Summary

The following table summarizes key quantitative data related to the synthesis and reactions of **N-Hydroxyphthalimide**.

Parameter	Value	Context	Reference
Synthesis Yield	90-95%	From phthalic anhydride and hydroxylamine hydrochloride	[5]
Purity	≥99%	Commercially available	[2]
N-O-H Bond Dissociation Energy	88-90 kcal/mol	In various solvents	[1]
Oxidation of Toluene Conversion	Varies with conditions	NHPI-catalyzed aerobic oxidation	[7]
N-Sulfonylimine Synthesis Yield	Moderate to good	NHPI-mediated oxidation of sulfonamides	[10]

## Conclusion

**N-Hydroxyphthalimide** is a powerful and versatile catalyst with broad applications in organic synthesis. Its ability to generate the PINO radical under mild conditions makes it an attractive choice for a variety of transformations, particularly in the context of green chemistry. For researchers and professionals in drug development, NHPI and its derivatives offer a valuable toolkit for the synthesis of complex molecules and the exploration of novel chemical space. The continued development of NHPI-based methodologies promises to further expand its utility in both academic and industrial settings.

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